

Hck-IN-2 vs. A-419259: A Comparative Efficacy Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hck-IN-2*

Cat. No.: *B15577623*

[Get Quote](#)

This guide provides a detailed comparison of the efficacy of two kinase inhibitors, **Hck-IN-2** and A-419259, for researchers, scientists, and drug development professionals. The information presented is based on available experimental data to facilitate an objective assessment of their performance.

At a Glance: Key Differences

Feature	Hck-IN-2	A-419259
Primary Target(s)	Hematopoietic Cell Kinase (HCK)	Broad-spectrum Src family kinase inhibitor
Reported Potency	Micromolar range in cellular assays	Nanomolar range in biochemical assays, sub-micromolar in cellular assays
Selectivity Profile	Limited public data available	High selectivity for Src family kinases over other kinases like Abl and PKC
Mechanism of Action	Presumed to be an ATP-competitive HCK inhibitor	ATP-competitive inhibitor of Src family kinases, suppressing downstream STAT5 and Erk signaling

Quantitative Efficacy Data

The following tables summarize the available quantitative data on the inhibitory activity of **Hck-IN-2** and A-419259. It is important to note that the data for A-419259 is significantly more comprehensive in the public domain, which limits a direct head-to-head comparison under identical experimental conditions.

Table 1: Biochemical Inhibitory Activity (IC50/Ki)

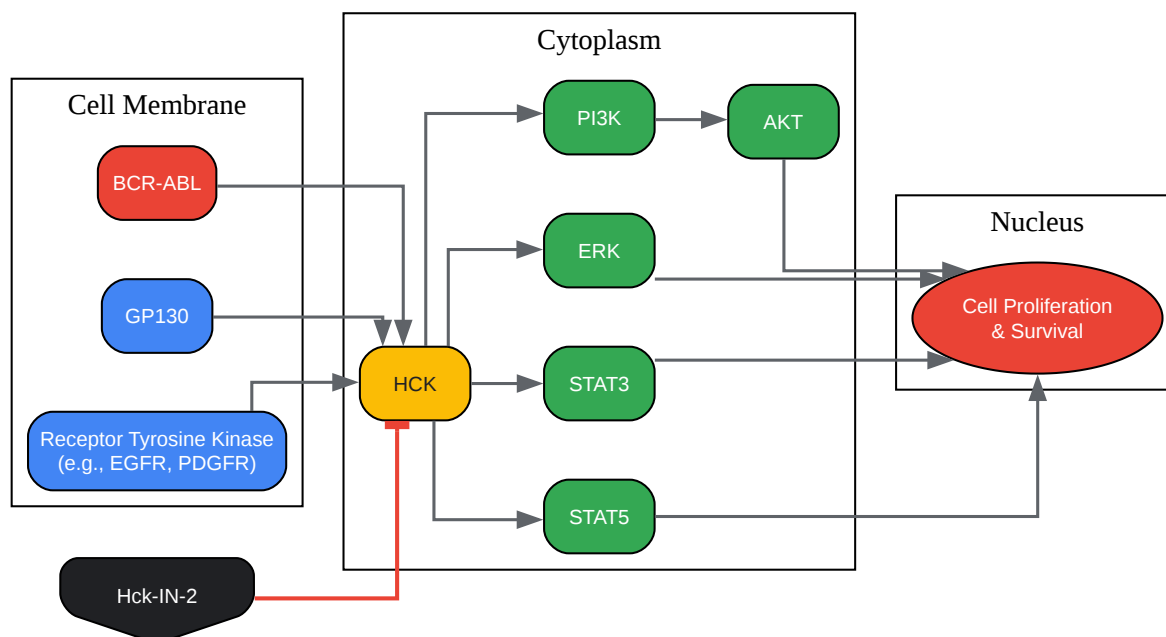
Compound	Target Kinase	IC50 / Ki
Hck-IN-2	HCK	Ki = 0.22 μ M[1]
A-419259	Hck	IC50 = 11.26 nM[2][3]
Src	IC50 = 9 nM[4][5][6]	
Lck	IC50 < 3 nM[4][5][6]	
Lyn	IC50 < 3 nM[4][5][6]	
c-Abl	IC50 = 3,000 nM[2][4]	
PKC	IC50 > 33,000 nM[2]	

Table 2: Cellular Proliferation and Viability Assays (IC50/GI50)

Compound	Cell Line	Assay Type	IC50 / GI50
Hck-IN-2	MDA-MB-231 (Breast Cancer)	Cytotoxicity	IC50 = 19.58 μ M[7][8]
MCF-7 (Breast Cancer)	Cytotoxicity	IC50 = 1.42 μ M[7][8]	
HL60, KG1a, U937 (AML)	Growth Inhibition	GI50 = 5.0 - 5.8 μ M[1]	
HEL, K562 (CML)	Growth Inhibition	GI50 = 9.1 - 19.2 μ M[1]	
A-419259	K-562 (CML)	Proliferation/Apoptosis	IC50 = 0.1 - 0.3 μ M[9]
Meg-01 (CML)	Proliferation	IC50 = 0.1 μ M[4][9]	
DAGM/Bcr-Abl	Proliferation	IC50 = 0.1 - 0.3 μ M[4][9]	

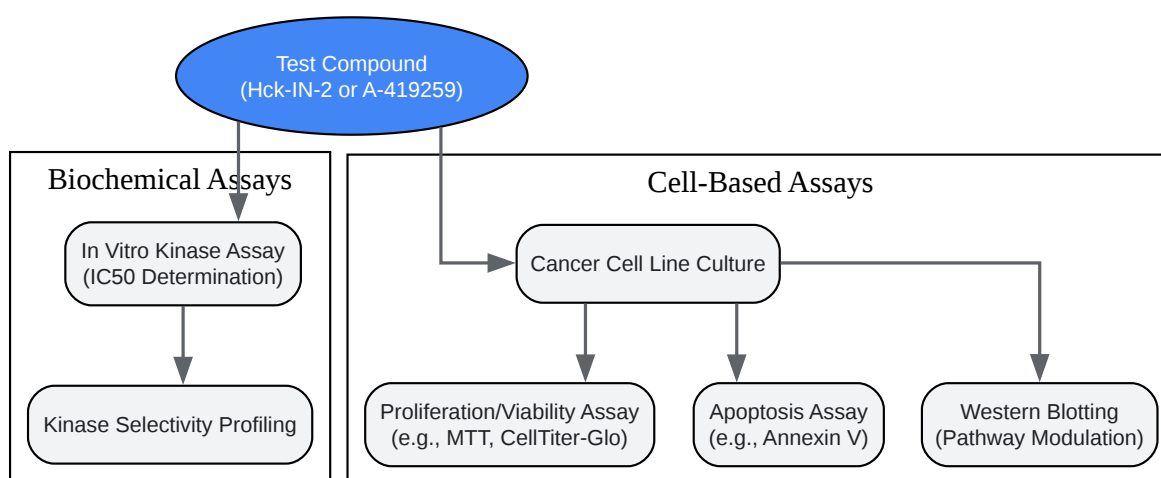
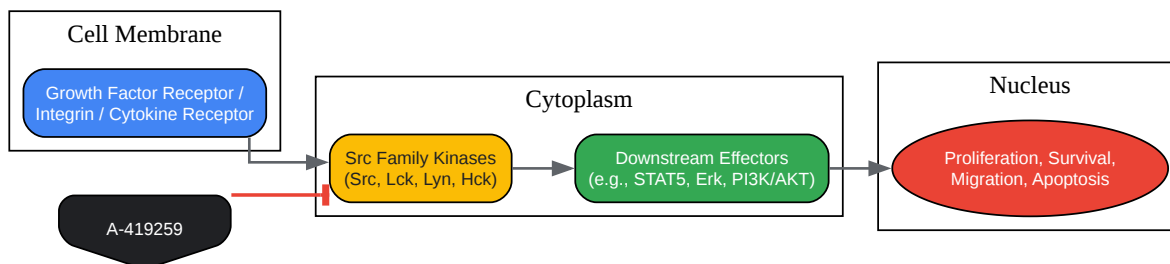
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathways targeted by these inhibitors and a general workflow for their evaluation.



[Click to download full resolution via product page](#)

Caption: Simplified HCK signaling pathway in cancer cells.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification of Hck inhibitors as hits for the development of antileukemia and anti-HIV agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Design, synthesis and biological evaluation of 2-aminopyrimidinones and their 6-aza-analogs as a new class of CK2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]

- [3. merckmillipore.com \[merckmillipore.com\]](#)
- [4. bpsbioscience.com \[bpsbioscience.com\]](#)
- [5. Hematopoietic cell kinase \(HCK\) as a therapeutic target in immune and cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. In vitro kinase assay \[protocols.io\]](#)
- [7. HTScan® Src Kinase Assay Kit | Cell Signaling Technology \[cellsignal.com\]](#)
- [8. bpsbioscience.com \[bpsbioscience.com\]](#)
- [9. promega.com \[promega.com\]](#)
- To cite this document: BenchChem. [Hck-IN-2 vs. A-419259: A Comparative Efficacy Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15577623/docs#hck-in-2-vs-a-419259-a-comparative-efficacy-guide-for-researchers\]](https://www.benchchem.com/product/b15577623/docs#hck-in-2-vs-a-419259-a-comparative-efficacy-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check